

Application Note & Protocol: Confirmation of TRPC6 Inhibition by DS88790512 via Western Blot

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Compound of Interest

Compound Name: DS88790512

Cat. No.: B10819894

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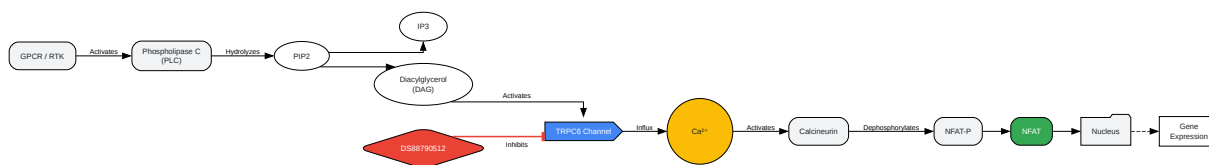
Introduction

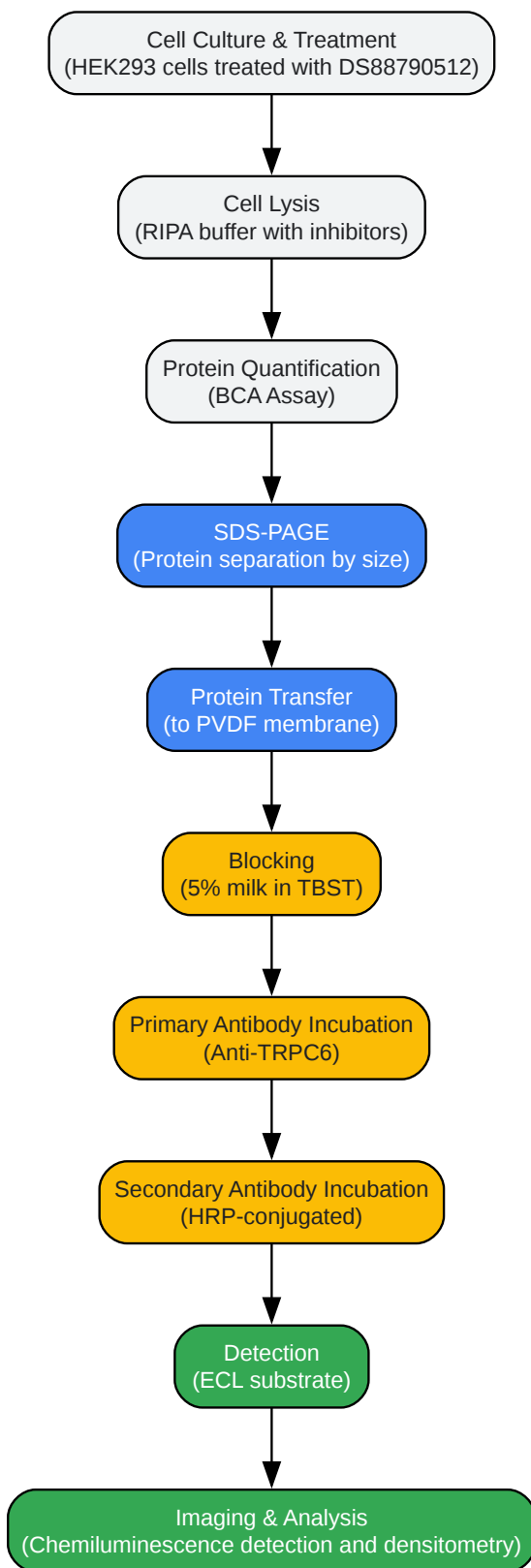
Transient Receptor Potential Canonical 6 (TRPC6) is a non-selective cation channel that plays a crucial role in various physiological processes by mediating calcium and sodium influx into cells.[1] Dysregulation of TRPC6 activity has been implicated in a range of pathologies, including kidney disease, cardiac hypertrophy, and pulmonary hypertension.[1] As such, TRPC6 has emerged as a promising therapeutic target. **DS88790512** is a potent and selective inhibitor of TRPC6, with a reported IC₅₀ of 11 nM.[2] This document provides a detailed protocol for utilizing Western blotting to confirm the inhibitory effect of **DS88790512** on TRPC6 protein expression in a cellular context. While **DS88790512** is known to block channel activity, this protocol is designed to investigate whether it also affects TRPC6 protein levels, a common secondary effect of targeted inhibitors.

TRPC6 Signaling Pathway

TRPC6 is typically activated downstream of G-protein coupled receptors (GPCRs) and receptor tyrosine kinases (RTKs).[3] Upon ligand binding, these receptors activate Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). DAG is the primary endogenous activator of TRPC6. The subsequent influx of calcium through the activated TRPC6 channel can initiate a

cascade of downstream signaling events, most notably the activation of the calcineurin-NFAT (Nuclear Factor of Activated T-cells) pathway, which plays a key role in gene transcription related to cell growth and differentiation.[3][4]





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